

"handling and storage recommendations for 2-(Furan-2-yl)azepane"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Furan-2-yl)azepane

Cat. No.: B1335448

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **2-(Furan-2-yl)azepane**. Please consult your institution's safety protocols and the manufacturer's Safety Data Sheet (SDS) for comprehensive guidance.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Furan-2-yl)azepane**?

A1: **2-(Furan-2-yl)azepane** is considered a hazardous substance. Key hazards include:

- Flammability: It is an extremely flammable liquid and vapor. Vapors may form explosive mixtures with air.[\[1\]](#)
- Health Hazards: It is harmful if swallowed or inhaled, causes skin irritation, is suspected of causing genetic defects, and may cause cancer. Prolonged or repeated exposure may cause organ damage.
- Peroxide Formation: Like other furan-containing compounds, it may form explosive peroxides upon prolonged storage, especially when exposed to air and light.[\[1\]](#)

Q2: What are the recommended storage conditions for **2-(Furan-2-yl)azepane**?

A2: There are slightly varying recommendations from different suppliers, which may depend on the purity and formulation. It is crucial to follow the specific instructions provided with your product. General best practices include:

- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and peroxide formation.[2]
- Temperature: Recommendations vary from room temperature to refrigerated (2-8°C).[2][3] For long-term storage, refrigeration is advisable to minimize degradation and peroxide formation.
- Light: Keep in a dark place, protected from light, as furan compounds can be light-sensitive. [1][2]
- Container: Keep the container tightly closed in a dry and well-ventilated place.

Q3: I've received a shipment of **2-(Furan-2-yl)azepane**. What is the first thing I should do?

A3: Upon receipt, immediately move the compound to the appropriate storage location as specified by the manufacturer. Inspect the container for any damage or leaks. Date the container upon opening and plan to periodically test for the presence of peroxides, especially if it will be stored for an extended period.

Q4: How should I handle **2-(Furan-2-yl)azepane** during my experiments?

A4: Always handle this compound with appropriate engineering controls and personal protective equipment (PPE).

- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood.
- PPE: Wear flame-retardant antistatic protective clothing, chemical-resistant gloves, and eye/face protection.
- Ignition Sources: Keep away from open flames, hot surfaces, and all sources of ignition.[1] Use only non-sparking tools and take precautionary measures against static discharge.

- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area.

Troubleshooting Guide

Problem: I am observing inconsistent results in my experiments using **2-(Furan-2-yl)azepane** from an older batch.

Possible Cause & Solution:

- Degradation/Peroxide Formation: The compound may have degraded or formed peroxides during storage. This is a common issue with furan-containing compounds.
 - Troubleshooting Step: If safe to do so, test a small, diluted sample for the presence of peroxides using commercially available test strips. **CAUTION:** Do not attempt to open a container if peroxide formation is visibly suspected (e.g., crystal formation around the cap).
 - Solution: If peroxides are present, the compound should be disposed of according to hazardous waste protocols. For future use, ensure the compound is stored under an inert atmosphere, protected from light, and consider purchasing smaller quantities to avoid long-term storage.

Problem: The compound has changed color or consistency.

Possible Cause & Solution:

- Decomposition or Contamination: A change in physical appearance is a strong indicator of chemical degradation or contamination.
 - Troubleshooting Step: Do not use the compound.
 - Solution: Dispose of the material following your institution's hazardous waste procedures. Review your storage and handling procedures to prevent future occurrences.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO	[4][5]
Molecular Weight	165.23 g/mol	[5]
Boiling Point	249.8°C at 760 mmHg	[5]
Flash Point	104.9°C	[5]
Storage Temperature	Room Temperature	[2]
2-8°C	[3]	
Purity	≥97%	[3]

Experimental Protocols

Peroxide Test Protocol (Qualitative)

- Disclaimer: This is a general guideline. Always follow established laboratory safety procedures and the specific instructions provided with your peroxide test kit.
- Work within a chemical fume hood and wear appropriate PPE.
- In a small, clean test tube, dissolve a small amount (1-2 mg) of **2-(Furan-2-yl)azepane** in 1-2 mL of a suitable solvent (e.g., isopropanol or the reaction solvent).
- Dip the peroxide test strip into the solution for the time specified by the manufacturer.
- Remove the strip and compare the color change to the provided chart to estimate the peroxide concentration.
- Dispose of the test solution and strip as hazardous waste.

Visualizations

Caption: Logical workflow for the safe handling and storage of **2-(Furan-2-yl)azepane**.

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